

A Technical Guide to the Physical Properties of 2,5-Dimethylbenzyl Cyanide

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Compound of Interest

Compound Name: 2,5-Dimethylphenylacetonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of 2,5-dimethylbenzyl cyanide, a key intermediate in various organic syntheses. The information is presented to support research, development, and drug discovery activities.

Core Physical and Chemical Data

2,5-Dimethylbenzyl cyanide, also known as 2,5-xylylacetonitrile, is an aromatic nitrile with the molecular formula $C_{10}H_{11}N$.^{[1][2][3]} Its chemical structure consists of a benzene ring substituted with two methyl groups at positions 2 and 5, and a cyanomethyl group.

Summary of Physical Properties

The following table summarizes the key physical properties of 2,5-dimethylbenzyl cyanide compiled from various sources.

Property	Value	Source(s)
Molecular Weight	145.21 g/mol	[1]
145.2010 g/mol	[2][3]	
145.205 g/mol	[4]	
Appearance	Solid[1]	[1][5]
Colorless to light yellow clear liquid	[5][6]	
White crystalline lumps	[4]	
Melting Point	30 °C	[1][4]
27-29 °C	[5][6]	
Boiling Point	79 °C	[1][4]
Density	1.01 g/cm³	[6]
Solubility	Insoluble in water, soluble in organic solvents.[6]	[6]
Flash Point	119 °C	[1]
Refractive Index	n20/D 1.522	[6]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of the physical properties of 2,5-dimethylbenzyl cyanide are not readily available in the public domain, the following are general, standardized methodologies that are typically employed for such characterizations.

Melting Point Determination

The melting point of a solid compound is a key indicator of its purity and is determined as the temperature at which it transitions from a solid to a liquid phase.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small, finely powdered sample of 2,5-dimethylbenzyl cyanide is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus, which consists of a heated block with a sample holder and a thermometer or a digital temperature sensor, is used.
- **Measurement:** The capillary tube is placed in the heating block, and the temperature is raised at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted. For a pure compound, this range should be narrow.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a calibrated thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- **Procedure:** A sample of 2,5-dimethylbenzyl cyanide is placed in the distillation flask along with a boiling chip to ensure smooth boiling. The flask is heated gently.
- **Measurement:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. The boiling point is the constant temperature observed during the distillation of the pure liquid at a specific atmospheric pressure.

Density Measurement

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- Measurement of Pycnometer Mass: A clean, dry pycnometer (a small glass flask of known volume) is weighed accurately.
- Measurement with Sample: The pycnometer is filled with 2,5-dimethylbenzyl cyanide, ensuring no air bubbles are present, and weighed again.
- Measurement with a Reference Liquid: The pycnometer is emptied, cleaned, dried, and then filled with a reference liquid of known density (e.g., deionized water) and weighed.
- Calculation: The volume of the pycnometer is determined from the mass and density of the reference liquid. The density of the 2,5-dimethylbenzyl cyanide is then calculated by dividing the mass of the sample by the determined volume of the pycnometer. All measurements should be performed at a constant, recorded temperature.

Solubility Assessment

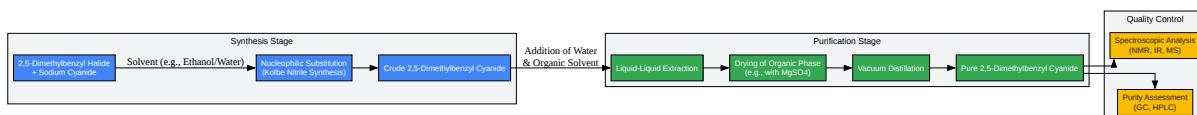
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Visual Miscibility Test

- Procedure: A small, measured amount of 2,5-dimethylbenzyl cyanide is added to a test tube containing a specific volume of the solvent to be tested (e.g., water, ethanol, acetone).
- Observation: The mixture is agitated (e.g., by vortexing) and visually inspected for the dissolution of the solute. Observations are made at a controlled temperature.
- Classification: The solubility is typically described qualitatively as soluble, partially soluble, or insoluble based on the visual clarity of the resulting mixture. For quantitative analysis, techniques like UV-Vis spectroscopy or HPLC can be used to determine the concentration of the dissolved solute.

Logical Workflow for Synthesis and Purification

While signaling pathways involving 2,5-dimethylbenzyl cyanide are not documented, its synthesis is a critical process for its application as a chemical intermediate. The following diagram illustrates a general logical workflow for the synthesis and purification of a benzyl cyanide derivative like 2,5-dimethylbenzyl cyanide, based on the Kolbe nitrile synthesis.



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Caption: General workflow for the synthesis and purification of 2,5-dimethylbenzyl cyanide.

Conclusion

This technical guide provides essential physical property data for 2,5-dimethylbenzyl cyanide, a compound of interest in synthetic chemistry and drug development. While specific experimental protocols for this compound are not widely published, the standardized methods described herein provide a solid foundation for its characterization. The provided data and methodologies are intended to assist researchers in the safe and effective handling and application of this chemical intermediate.

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